Introduction: The Foundational Importance of L-[13C5]Xylose Characterization

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Compound of Interest

Compound Name:	*L-[13C5]Xylose*
Cat. No.:	*B13442157*

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L-[13C5]Xylose is a stable isotope-labeled (SIL) analog of the rare pentose sugar, L-Xylose.[1][2][3] In this compound, all five carbon atoms have been replaced with the heavy isotope of carbon, ^{13}C, resulting in a mass increase of 5 Daltons compared to its natural counterpart.[4] This precise mass difference makes **L-[13C5]Xylose** an invaluable tool for researchers in drug development and life sciences. It serves as a tracer in metabolic flux analysis (MFA) to map biochemical pathways, an internal standard for quantitative mass spectrometry assays, and a diagnostic agent in clinical tests for intestinal malabsorption.[1][5][6][7]

The utility of **L-[13C5]Xylose** is directly proportional to the confidence in its quality. The two most critical quality attributes are isotopic enrichment and chemical purity. Isotopic enrichment defines the percentage of molecules that are fully labeled with ^{13}C at all five positions, while chemical purity ensures the absence of extraneous chemical entities. An inaccurate assessment of either parameter can lead to significant errors in experimental interpretation, compromising the validity of research findings.[8][9][10] This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the state-of-the-art analytical methodologies required to rigorously validate the isotopic and chemical integrity of **L-[13C5]Xylose**.

Part 1: Verification of Isotopic Enrichment

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Isotopic enrichment quantifies the extent to which the target ^{12}C atoms have been replaced by ^{13}C atoms in the L-Xylose molecule. It is typically expressed as "atom percent ^{13}C," with a value of >98% being common for high-quality labeled compounds. The primary techniques for this determination are Mass Spectrometry (MS) and, for structural confirmation, Nuclear Magnetic Resonance (NMR) Spectroscopy.

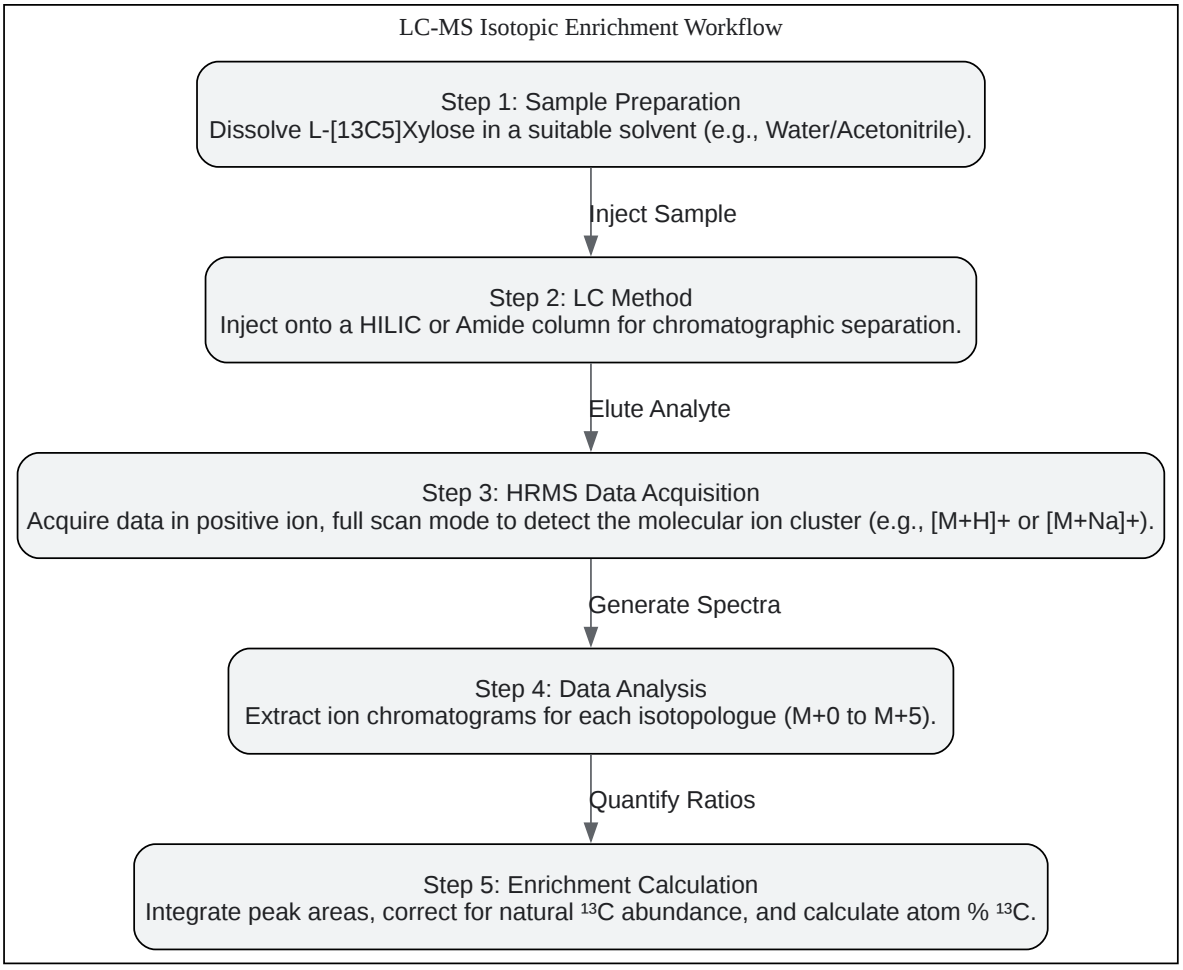
Mass Spectrometry: The Gold Standard for Enrichment Analysis

Mass spectrometry is the definitive technique for determining isotopic enrichment due to its ability to separate ions based on their mass-to-charge (m/z) ratio.[9][11] This allows for the direct visualization and quantification of the different isotopologues (molecules that differ only in their isotopic composition) of **L-[13C5]Xylose**.

Causality Behind Experimental Choices: High-resolution mass spectrometry (HRMS), using platforms like Time-of-Flight (TOF) or Orbitrap analyzers, is strongly preferred over lower-resolution instruments like triple quadrupoles for this application.[10] The high resolving power of HRMS allows for the clear separation of the isotopologue peaks (M+0, M+1, ... M+5), minimizing overlap and ensuring a more accurate calculation of their relative abundances.[12][13] Coupling liquid chromatography (LC) to the mass spectrometer (LC-MS) is essential to separate the analyte of interest from any potential isobaric impurities before it enters the mass spectrometer, ensuring the measured isotopic profile is solely from L-Xylose.[12]

The following workflow outlines a self-validating system for the robust determination of isotopic enrichment.

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Caption: Workflow for **L-[13C5]Xylose** Isotopic Enrichment Analysis by LC-HRMS.

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- Acquire Mass Spectrum: Obtain a high-resolution mass spectrum of the **L-[13C5]Xylose** molecular ion cluster.
- Identify Isotopologue Peaks: Identify the peaks corresponding to the unlabeled molecule (M+0) and the progressively labeled isotopologues up to the fully labeled species (M+5).
- Measure Intensities: Record the intensity (peak area) for each isotopologue.
- Correct for Natural Abundance: The intensity of each peak includes a contribution from the natural abundance of ^{13}C (~1.1%) in the unlabeled portion of the molecule. This must be mathematically corrected using established algorithms to determine the true contribution from the intentional labeling.[11][13]
- Calculate Isotopic Enrichment: The isotopic enrichment is calculated based on the relative intensities of the corrected isotopologue peaks. The enrichment is primarily determined by the ratio of the M+5 peak area to the sum of all isotopologue peak areas.

The following table summarizes a hypothetical, high-quality batch of **L-[13C5]Xylose**.

Isotopologue	Theoretical Mass (as $[M+H]^+$)	Measured Relative Abundance (%)
M+0 ($C_5H_{11}O_5^+$)	151.0601	< 0.1
M+1	152.0635	< 0.1
M+2	153.0668	0.2
M+3	154.0702	0.5
M+4	155.0735	1.3
M+5 ($^{13}C_5H_{11}O_5^+$)	156.0769	> 98.0

^{13}C NMR Spectroscopy: Structural Confirmation

While mass spectrometry quantifies the overall enrichment, ^{13}C NMR spectroscopy provides orthogonal confirmation that the labeling has occurred at the correct carbon positions.

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Causality Behind Experimental Choices: Due to the low natural abundance of ^{13}C (~1%), ^{13}C NMR spectra are inherently less sensitive than ^{1}H NMR spectra.[14][15][16] However, in a highly enriched compound like **L-[13C5]Xylose**, the ^{13}C signals are exceptionally strong. A standard proton-decoupled ^{13}C NMR experiment is sufficient. This technique removes splitting from adjacent protons, resulting in a simple spectrum where each unique carbon atom appears as a single peak (a singlet).[16]

Trustworthiness through Self-Validation: The presence of five distinct, high-intensity signals in the ^{13}C NMR spectrum, corresponding to the five carbon atoms of the xylose backbone, provides direct evidence of successful labeling across the entire molecule.[17] While standard ^{13}C NMR is not inherently quantitative for determining enrichment, the dramatic increase in signal intensity compared to an unlabeled standard serves as a robust qualitative check.[15][16]

Part 2: Assessment of Chemical and Chiral Purity

Chemical purity ensures that the product is free from contaminants, such as starting materials, by-products, or other sugars. Chiral purity confirms that the material is predominantly the L-enantiomer, which is critical for stereospecific biological systems.

High-Performance Liquid Chromatography (HPLC): The Workhorse of Purity Analysis

HPLC is the industry-standard method for separating and quantifying components in a mixture, making it ideal for assessing the chemical purity of **L-[13C5]Xylose**.[18][19][20][21]

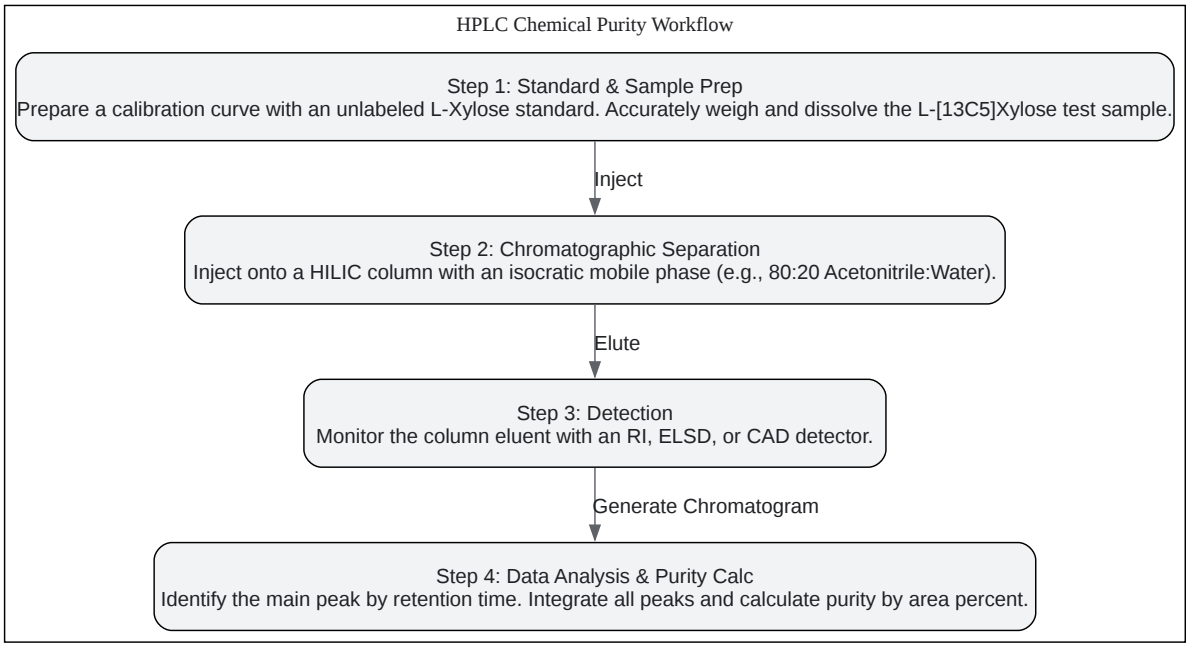
Causality Behind Experimental Choices: The choice of column and detector is paramount for sugar analysis.

- Column: Hydrophilic Interaction Liquid Chromatography (HILIC) or amide-based columns are preferred as they provide excellent retention and separation for highly polar compounds like sugars using acetonitrile and water as mobile phases.[18][21]
- Detector: Since xylose lacks a strong UV chromophore, a universal detector is required. A Refractive Index (RI) detector is a common choice, although an Evaporative Light Scattering

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Detector (ELSD) or Charged Aerosol Detector (CAD) offers superior sensitivity and baseline stability, making them better for detecting low-level impurities.[19][22]

This workflow ensures an accurate and reproducible purity assessment.



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Caption: Workflow for **L-[13C5]Xylose** Chemical Purity Analysis by HPLC.

- Method Validation: The analytical method must be validated for parameters such as linearity, accuracy, and precision according to established guidelines.[23]

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- Sample Analysis: The **L-[13C5]Xylose** sample is dissolved and injected into the HPLC system.
- Chromatogram Analysis: The retention time of the main peak should match that of the L-Xylose reference standard.
- Purity Calculation: Chemical purity is calculated using the area percent method:
  - Purity (%) = (Area of **L-[13C5]Xylose** Peak / Total Area of All Peaks) x 100%

Peak ID	Retention Time (min)	Peak Area	Area %	Identity
1	3.5	1,500	0.05	Unknown Impurity
2	8.2	2,995,000	99.91	L-[13C5]Xylose
3	9.1	1,200	0.04	Unknown Impurity
Total	2,997,700	100.00		

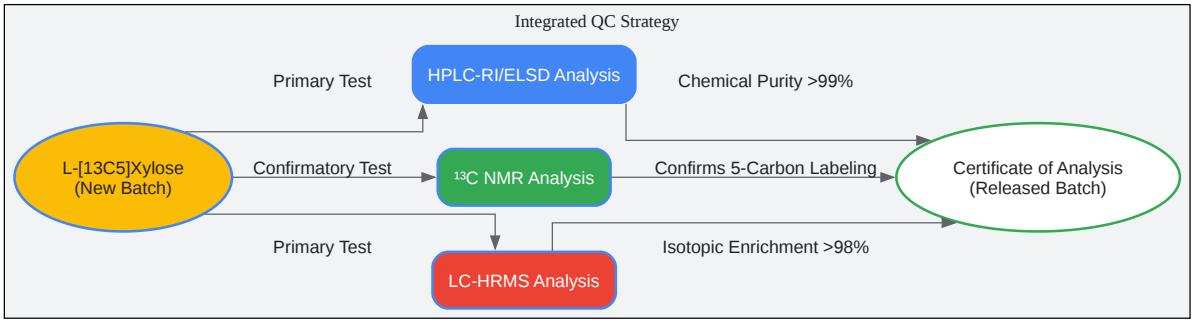
Chiral Purity Analysis

Ensuring the enantiomeric purity (L- vs. D-Xylose) requires a specialized approach. While measurement of optical rotation can confirm the bulk stereochemistry, it is not sensitive enough to quantify small enantiomeric impurities. The definitive method is chiral chromatography, either by HPLC or Gas Chromatography (GC), using a specialized chiral stationary phase capable of separating the L- and D-enantiomers. The purity is then determined by the relative peak areas of the two separated enantiomers.

An Integrated Strategy for Total Quality Control

A robust quality control paradigm relies on the synergy of orthogonal analytical techniques. No single method can provide a complete picture of the quality of **L-[13C5]Xylose**. The combination of LC-HRMS, ^{13}C NMR, and HPLC provides a multi-faceted and self-validating assessment of the material's identity, isotopic enrichment, and chemical purity.

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Caption: Integrated strategy combining orthogonal methods for total quality control.

By employing this comprehensive analytical approach, researchers and developers can proceed with confidence, knowing that the **L-[13C5]Xylose** used in their studies is of the highest, verifiable quality, thereby ensuring the integrity and reproducibility of their scientific outcomes.

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